

Technical Guide: Synthesis and Characterization of Fmoc- β -Homoalanine(styryl)-OH

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Compound of Interest

Compound Name: *Fmoc-beta-hoala(styryl)-oh*

Cat. No.: *B15156799*

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Disclaimer: Publicly available information on a compound precisely named "**Fmoc-beta-hoala(styryl)-oh**" is limited. This guide is constructed based on established synthetic methodologies for structurally similar compounds, specifically the synthesis and characterization of Fmoc-protected β -homoalanine derivatives and the introduction of styryl moieties. The following protocols and data are representative of what would be expected for such a compound.

Introduction

Fmoc- β -Homoalanine(styryl)-OH is a non-canonical amino acid derivative that holds potential for the synthesis of modified peptides. The fluorenylmethyloxycarbonyl (Fmoc) protecting group makes it suitable for solid-phase peptide synthesis (SPPS). The β -homoalanine backbone introduces an extra carbon into the peptide chain, influencing its conformational properties. The styryl group, a photoreactive moiety, can be utilized for applications such as photocrosslinking to study peptide-protein interactions or for the development of photoswitchable peptides. This document provides a comprehensive overview of a plausible synthetic route and characterization methods for this compound.

Synthetic Pathway

The synthesis of Fmoc- β -Homoalanine(styryl)-OH can be envisioned as a multi-step process, starting from a suitable precursor and involving the introduction of the styryl group, followed by Fmoc protection. A plausible synthetic workflow is outlined below.



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Caption: Plausible synthetic workflow for Fmoc-β-Homoalanine(styryl)-OH.

Experimental Protocols

The following are detailed experimental protocols for the key steps in the synthesis and characterization of Fmoc-β-Homoalanine(styryl)-OH.

3.1. Synthesis of the Styryl-Modified β-Homoalanine Core

This procedure outlines a potential method for introducing the styryl group onto a β-homoalanine precursor.

- Preparation of the β-Amino Acid Precursor: A suitable β-amino acid precursor with a reactive side chain (e.g., a protected version of β-aspartic acid) is synthesized according to established literature methods.
- Coupling Reaction:
 - Dissolve the β-amino acid precursor (1 equivalent) in a suitable solvent such as dimethylformamide (DMF).
 - Add a coupling agent like HATU (1.1 equivalents) and a base such as diisopropylethylamine (DIPEA) (2 equivalents).
 - Stir the mixture at room temperature for 15 minutes.
 - Add 4-vinylaniline (1.2 equivalents) to the reaction mixture.
 - Continue stirring at room temperature for 24 hours.
- Workup and Purification:

- The reaction mixture is diluted with ethyl acetate and washed successively with 1 M HCl, saturated NaHCO₃, and brine.
- The organic layer is dried over anhydrous Na₂SO₄, filtered, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel.

3.2. Fmoc Protection

- Reaction Setup:
 - Dissolve the styryl-modified β -homoalanine (1 equivalent) in a 10% aqueous sodium carbonate solution.
 - Cool the solution to 0 °C in an ice bath.
 - In a separate flask, dissolve Fmoc-OSu (1.1 equivalents) in acetone.
- Fmocylation:
 - Add the Fmoc-OSu solution dropwise to the amino acid solution while maintaining the temperature at 0 °C.
 - Allow the reaction to warm to room temperature and stir overnight.
- Workup and Purification:
 - The reaction mixture is acidified with 1 M HCl to pH 2.
 - The precipitated product is extracted with ethyl acetate.
 - The organic layer is washed with brine, dried over anhydrous Na₂SO₄, and concentrated in vacuo.
 - The final product is purified by recrystallization or flash chromatography.

3.3. Characterization Protocols

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Dissolve 5-10 mg of the final product in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆).
 - Record ¹H and ¹³C NMR spectra on a 400 MHz or higher spectrometer.
 - Analyze the chemical shifts, coupling constants, and integration to confirm the structure.
- Mass Spectrometry (MS):
 - Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol, acetonitrile).
 - Analyze the sample using high-resolution mass spectrometry (HRMS) with an appropriate ionization technique (e.g., ESI, MALDI) to determine the exact mass and confirm the elemental composition.
- High-Performance Liquid Chromatography (HPLC):
 - Dissolve a small amount of the sample in the mobile phase.
 - Inject the sample onto a C18 reverse-phase column.
 - Elute with a gradient of water and acetonitrile containing 0.1% trifluoroacetic acid (TFA).
 - Monitor the elution profile using a UV detector at a suitable wavelength (e.g., 254 nm, 280 nm) to assess the purity of the compound.

Characterization Data

The following tables summarize the expected quantitative data for the characterization of Fmoc-β-Homoalanine(styryl)-OH.

Table 1: Expected NMR Spectroscopic Data

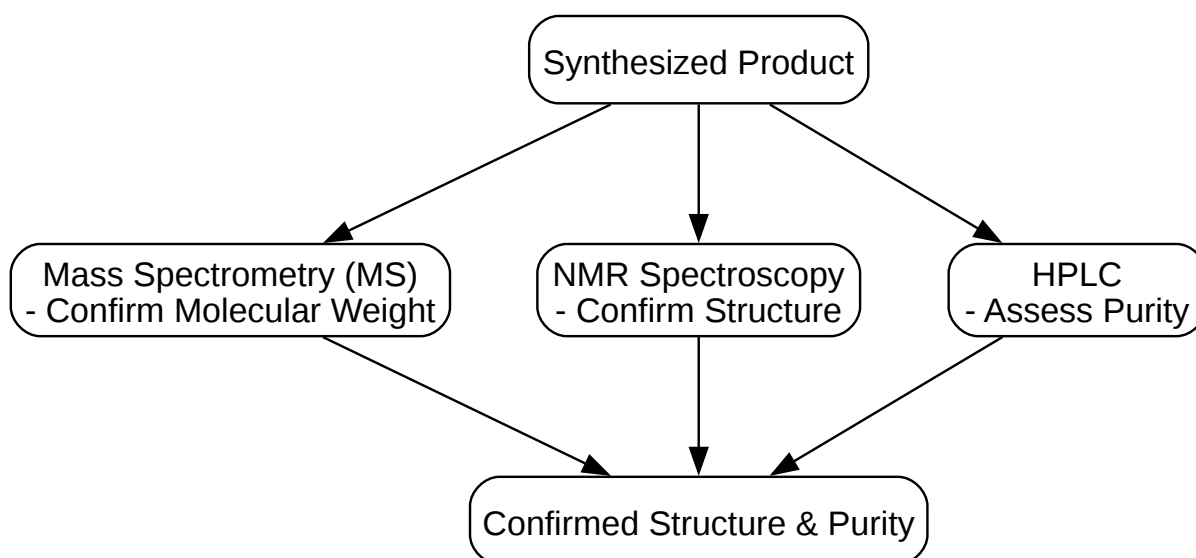
Proton (¹ H)	Expected Chemical Shift (ppm)	Carbon (¹³ C)	Expected Chemical Shift (ppm)
Aromatic (Fmoc)	7.20 - 7.90	Aromatic (Fmoc)	120 - 145
Aromatic (Styryl)	6.80 - 7.50	Aromatic (Styryl)	115 - 140
Vinyl (Styryl)	5.20 - 6.70	Carbonyl (Fmoc)	~156
Fmoc-CH, CH ₂	4.10 - 4.50	Carbonyl (Acid)	~175
β-CH	3.80 - 4.20	α-CH ₂	35 - 45
α-CH ₂	2.40 - 2.80	β-CH	45 - 55

Table 2: Expected Mass Spectrometry and HPLC Data

Parameter	Expected Value
Molecular Formula	C ₂₇ H ₂₄ N ₂ O ₄
Molecular Weight	452.49 g/mol
HRMS (M+H) ⁺	453.1758
HPLC Purity	>95%
HPLC Retention Time	Dependent on specific method

Logical Workflow for Characterization

The following diagram illustrates the logical workflow for the structural confirmation and purity assessment of the synthesized compound.



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Caption: Logical workflow for the characterization of the final product.

This guide provides a foundational understanding of the synthesis and characterization of Fmoc- β -Homoalanine(styryl)-OH. Researchers can adapt these protocols to their specific laboratory conditions and requirements.

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